

# An In-depth Technical Guide to Acid Green 20 (C.I. 61570)

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## Compound of Interest

Compound Name: Acid green 20

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## Abstract

**Acid Green 20**, with the molecular formula  $C_{22}H_{16}N_6Na_2O_7S_2$ , is a disodium salt belonging to the double azo class of dyes.[1][2] Its primary applications are in the dyeing of materials such as wool, silk, polyamide fibers, leather, and paper.[1][2][3] While its use in direct biological research as a stain or probe is not extensively documented, a notable area of investigation involves its degradation through advanced oxidation processes. This guide provides a comprehensive overview of the molecular properties, synthesis, and a detailed experimental protocol for a researched application of **Acid Green 20**. Safety and handling information are also included to ensure its proper use in a laboratory setting.

## Molecular Properties and Specifications

**Acid Green 20**, also known by its Colour Index name C.I. 20495 and CAS number 5850-39-5, is a dark green to black powder.[1][2][3] It is soluble in water, slightly soluble in ethanol, and insoluble in most other organic solvents.[2][3] The aqueous solution of **Acid Green 20** is dark blue-green, turning purple upon the addition of a concentrated sodium hydroxide solution.[4]

Table 1: Physicochemical Properties of **Acid Green 20**

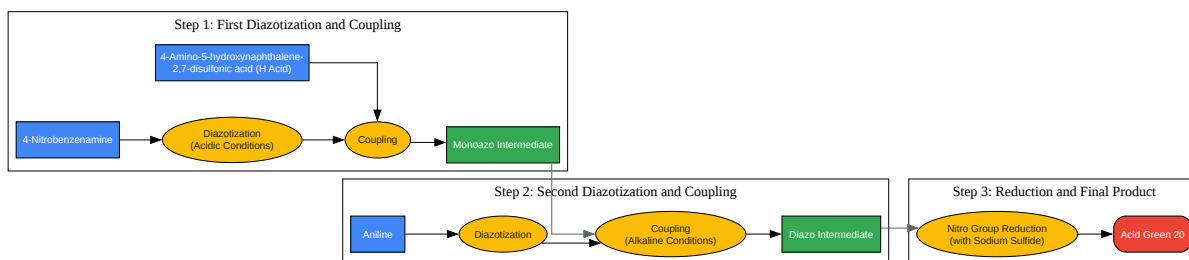
Property	Value	Reference
Molecular Formula	C <sub>22</sub> H <sub>16</sub> N <sub>6</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub>	[1][2][3][4]
Molecular Weight	586.51 g/mol	[1][2][3][4][5]
CAS Number	5850-39-5	[1][2][4]
C.I. Name	Acid Green 20, 20495	[1][2][3]
Appearance	Dark green to green-black powder	[1][2][3][4]
Melting Point	>300°C	[4]
Solubility	Soluble in water, slightly soluble in ethanol	[1][2][3][4]

Table 2: Chemical Reactivity and Stability

Condition	Observation	Reference
In 10% Sodium Hydroxide	Purple solution	[1][2][3][4]
In Concentrated Sulfuric Acid	Blue-green solution, turns blue with precipitation upon dilution	[1][2][3][4]
In Concentrated Nitric Acid	Brown solution	[1][2][3][4]
Stability	Stable under normal temperatures and pressures	[5]
Incompatibilities	Strong oxidizing agents, strong reducing agents	[5]
Hazardous Decomposition	Irritating and toxic fumes and gases	[5]

## Manufacturing Process

The synthesis of **Acid Green 20** involves a multi-step diazotization and coupling process. The general workflow is outlined below.



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Manufacturing process of **Acid Green 20**.

## Research Applications and Experimental Protocols

While primarily an industrial dye, **Acid Green 20** has been the subject of environmental research, particularly in the context of wastewater treatment. One notable study focuses on its decolorization using ultrasonic irradiation in the presence of hydrogen peroxide ( $\text{H}_2\text{O}_2$ ).<sup>[5][6]</sup> This process is an advanced oxidation technique for breaking down non-biodegradable azo dyes.

### Experimental Protocol: Ultrasonic-Assisted Decolorization of Acid Green 20

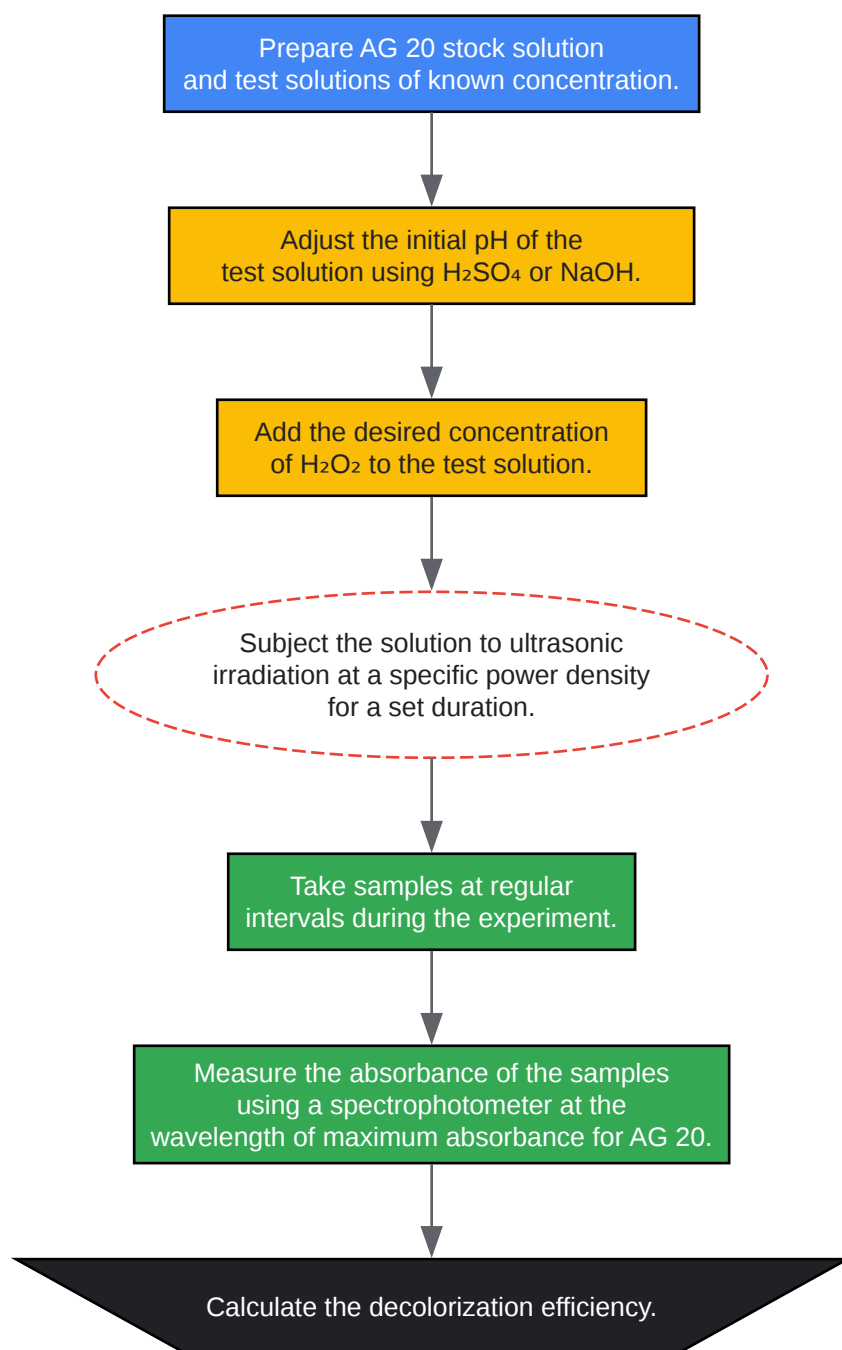
This protocol is based on the optimization study for the decolorization of **Acid Green 20** using ultrasound and  $\text{H}_2\text{O}_2$ .<sup>[1][3][5]</sup>

**Objective:** To determine the optimal conditions for the decolorization of an aqueous solution of **Acid Green 20**.

## Materials:

- **Acid Green 20** (AG 20)
- Hydrogen peroxide ( $\text{H}_2\text{O}_2$ ) solution (30%)
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ) and Sodium hydroxide ( $\text{NaOH}$ ) for pH adjustment
- Deionized water
- Ultrasonic bath/probe system with power control
- Spectrophotometer
- pH meter

## Experimental Workflow:



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Experimental workflow for decolorization.

#### Procedure:

- Preparation of Solutions: Prepare a stock solution of **Acid Green 20** in deionized water. From this, prepare test solutions of the desired initial concentration.

- **Parameter Optimization:** The efficiency of decolorization is dependent on several factors. A response surface methodology (RSM) based on a Box-Behnken design can be employed to optimize the process. The key independent variables to investigate are:
  - Ultrasonic power density (W/mL)
  - Initial pH of the dye solution
  - H<sub>2</sub>O<sub>2</sub> concentration (mM)
- **Decolorization Experiment:** a. Take a known volume of the **Acid Green 20** test solution. b. Adjust the initial pH to the desired value using H<sub>2</sub>SO<sub>4</sub> or NaOH. c. Add the calculated amount of H<sub>2</sub>O<sub>2</sub> solution. d. Place the solution in the ultrasonic apparatus and begin irradiation at the selected power density. e. Withdraw samples at predetermined time intervals.
- **Analysis:** a. Measure the absorbance of each sample at the maximum absorbance wavelength ( $\lambda_{\text{max}}$ ) of **Acid Green 20** using a spectrophotometer. b. The decolorization efficiency (%) can be calculated using the following formula: Decolorization Efficiency (%) =  $[(A_0 - A_t) / A_0] \times 100$  Where  $A_0$  is the initial absorbance and  $A_t$  is the absorbance at time t.

**Optimized Conditions:** A study found the optimal conditions for the decolorization of **Acid Green 20** to be:

- Ultrasonic power density: 1.08 W/mL[1][3]
- Initial pH: 4.85[1][3]
- H<sub>2</sub>O<sub>2</sub> concentration: 1.94 mM[1][3]

Under these conditions, a decolorization rate of 96.3% was experimentally observed.[1][3]

## Safety and Handling

**Acid Green 20** should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[5] Dust inhalation should be avoided, and the material should be used in a well-ventilated area.[5]

Table 3: Health and Safety Information

Hazard	Description	First Aid Measures
Eye Contact	May cause irritation and inflammation.[5]	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[5]
Skin Contact	Prolonged or repeated contact may cause skin irritation.[5]	Flush skin with plenty of soap and water.[5]
Ingestion	Harmful if swallowed. May cause gastrointestinal irritation.[5]	If conscious, give 2-4 cupfuls of milk or water. Do not induce vomiting. Seek medical attention.[5]
Inhalation	May cause irritation of the respiratory tract.[5]	Remove from exposure to fresh air. Seek medical attention if symptoms persist.[5]
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA.[5]	N/A
Mutagenicity	Mutagenicity data has been reported.[5]	N/A

## Conclusion

**Acid Green 20** is a well-characterized azo dye with established industrial applications. For the research community, its primary relevance lies in studies of environmental remediation and advanced oxidation processes. The detailed protocol for its ultrasonic-assisted decolorization provides a basis for further investigation into the degradation of azo dyes. While direct applications in cellular biology or drug development have not been identified, a thorough understanding of its chemical properties and reactivity is essential for any potential future explorations in these fields. Researchers should always consult the material safety data sheet (MSDS) before use and handle the compound with appropriate care.

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